

# **Essential Safety and Logistical Information for Handling NOC-5**

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For researchers, scientists, and drug development professionals working with the nitric oxide (NO) donor **NOC-5**, this guide provides essential safety protocols, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and experimental integrity.

Chemical and Physical Properties of NOC-5

| Property          | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 146724-82-5  | [1]    |
| Molecular Formula | C <sub>6</sub> H <sub>16</sub> N <sub>4</sub> O <sub>2</sub> | [1]    |
| Molecular Weight  | 176.22 g/mol   |        |
| Appearance        | White crystalline solid                                      |        |
| Purity            | ≥98%   | [1]    |
| Solubility        | Soluble in PBS (pH 7.2) at 10 mg/mL                          | [1]    |
| Storage           | -20°C, protect from light and moisture                       | [2]    |
| Half-life         | 93 minutes in PBS (pH 7.4) at 22°C                           | [1]    |



## **Personal Protective Equipment (PPE)**

Given that **NOC-5** is a nitric oxide donor and can be hazardous, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling **NOC-5**:

| PPE Category             | Specification  | Rationale  |
|--------------------------|--|--|
| Hand Protection          | Chemical-resistant gloves (e.g., nitrile, neoprene). It is recommended to wear two pairs of nitrile gloves.  | To prevent skin contact and absorption.                                  |
| Eye Protection           | ANSI-approved safety glasses with side shields or chemical splash goggles. A face shield may be necessary for splash hazards.  | To protect eyes from splashes and aerosols.                              |
| Skin and Body Protection | A fully buttoned laboratory coat.  | To protect skin and clothing from contamination.                         |
| Respiratory Protection   | Work should be conducted in a certified chemical fume hood. If use outside a fume hood is unavoidable, a respiratory protection analysis should be performed by environmental health and safety personnel to determine the appropriate respirator. | NOC-5 releases nitric oxide<br>gas, which is toxic if inhaled.[3]<br>[4] |

## **Operational Plans: Handling and Storage**

#### Handling:

• Engineering Controls: All work with **NOC-5**, including preparation of stock solutions and dilutions, must be performed in a properly functioning chemical fume hood.[4]







- Personal Hygiene: Avoid all personal contact. Do not breathe dust or vapor. Wash hands thoroughly after handling.[5]
- Weighing: Weigh the solid compound in a fume hood or a ventilated balance enclosure.
- Solution Preparation: Prepare stock solutions in an alkaline buffer (e.g., 0.1 M NaOH) where NOC-5 is more stable.[2] The stock solution should be prepared fresh and kept on ice for use within the same day.[2] When diluting for experiments, add the alkaline stock solution to the buffered experimental medium. The volume of the stock solution should be minimal to avoid significant pH changes in the final solution.[2]
- Avoid Incompatibilities: Keep away from oxidizing agents, acids, and moisture.[4][5]

#### Storage:

- Short-term (Solid): Store at -20°C in a tightly sealed container, protected from light and moisture.[2]
- Short-term (Stock Solution): Alkaline stock solutions can be stored at -20°C but should ideally be used within one day as they can degrade by about 5% per day.[2]
- Labeling: All containers must be clearly labeled with the chemical name, concentration, preparation date, and appropriate hazard warnings.[6]

### **Disposal Plan**

All waste containing **NOC-5** must be treated as hazardous waste and disposed of according to institutional and local regulations.



| Waste Type                                       | Disposal Procedure  |  |
|--|---|--|
| Solid NOC-5                                      | Collect in a clearly labeled, sealed container for hazardous chemical waste.  |  |
| Contaminated Labware (e.g., pipette tips, tubes) | Place in a designated hazardous waste container.  |  |
| Aqueous Waste (including unused solutions)       | Collect in a sealed, properly labeled hazardous waste container. Do not pour down the drain.[7] The container should be compatible with the aqueous and alkaline nature of the waste. |  |
| Contaminated PPE                                 | Dispose of as hazardous waste in accordance with institutional guidelines.  |  |

# Experimental Protocols Preparation of NOC-5 Stock Solution

A detailed methodology for the preparation of a **NOC-5** stock solution is crucial for experimental reproducibility.

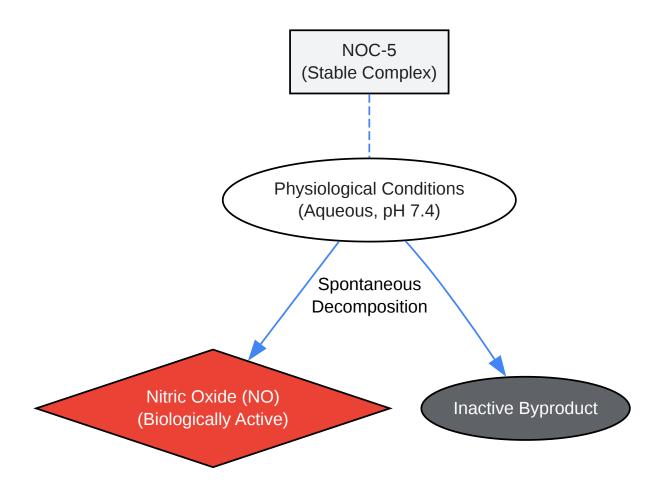
- Work in a chemical fume hood.
- Equilibrate the sealed vial of solid **NOC-5** to room temperature before opening to prevent condensation of moisture.
- Weigh the required amount of **NOC-5** powder using a calibrated analytical balance.
- Dissolve the powder in a cold (4°C) 0.1 M NaOH solution to the desired stock concentration (e.g., 10 mM).[2]
- Vortex briefly to ensure complete dissolution.
- Keep the stock solution on ice at all times and use it within the same day for optimal results.

### **Visualizations**



#### **NOC-5** Release of Nitric Oxide

The following diagram illustrates the process of **NOC-5** releasing nitric oxide under physiological conditions.



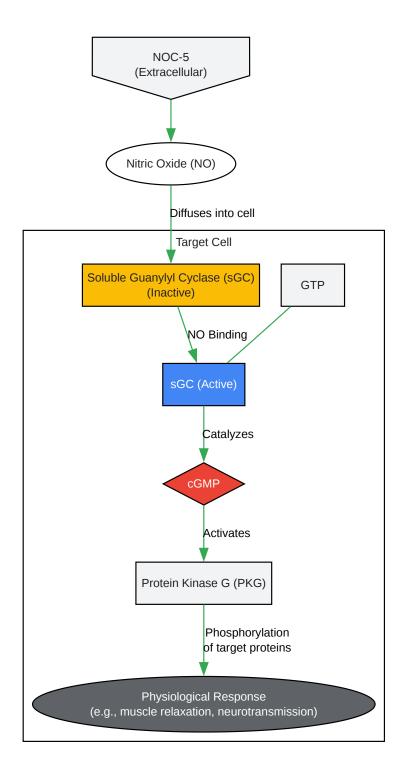
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**NOC-5** spontaneously releases nitric oxide in aqueous solution.

## **Nitric Oxide Signaling Pathway**

This diagram outlines the primary signaling pathway activated by nitric oxide released from donors like **NOC-5**.





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The canonical nitric oxide signaling cascade.



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